

An In-depth Technical Guide to 3-Nitrophthalic Acid (CAS 603-11-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitrophthalic acid

Cat. No.: B027452

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Nitrophthalic acid, with the CAS number 603-11-2, is a versatile organic compound that serves as a crucial building block in various chemical syntheses.^[1] Structurally, it is a derivative of phthalic acid with a nitro group substituted at the 3-position of the benzene ring.^[2] This substitution imparts unique chemical properties that make it a valuable intermediate in the production of dyes, pigments, and notably, pharmaceuticals.^{[1][3]} Its role as a precursor in the synthesis of luminol, a well-known chemiluminescent substance, is also of significant interest.^[4] This guide provides a comprehensive overview of **3-nitrophthalic acid**, including its chemical and physical properties, detailed synthesis protocols, analytical methods, and key applications, with a focus on its relevance to research and drug development.

Chemical and Physical Properties

3-Nitrophthalic acid is typically a white to pale yellow crystalline powder. It is stable under normal conditions but is incompatible with strong oxidizing agents. A summary of its key physical and chemical properties is presented in the tables below.

Table 1: General and Chemical Properties

Property	Value	References
CAS Number	603-11-2	
Molecular Formula	C ₈ H ₅ NO ₆	
Molecular Weight	211.13 g/mol	
IUPAC Name	3-nitro-1,2-benzenedicarboxylic acid	
Synonyms	m-Nitrophthalic acid	
Purity (typical)	≥ 98% (HPLC)	
pKa	pK ₁ : 1.88 (25°C)	

Table 2: Physical Properties

Property	Value	References
Appearance	White to pale yellow crystalline powder	
Melting Point	210 - 217 °C (decomposes)	
Solubility	Soluble in hot water, methanol, ethanol. Slightly soluble in ether. Insoluble in chloroform, carbon tetrachloride, carbon disulfide, benzene.	
Water Solubility	20 g/L (25 °C)	
Density	~1.6 - 1.7 g/cm ³	
Vapor Density	7.3 (vs air)	

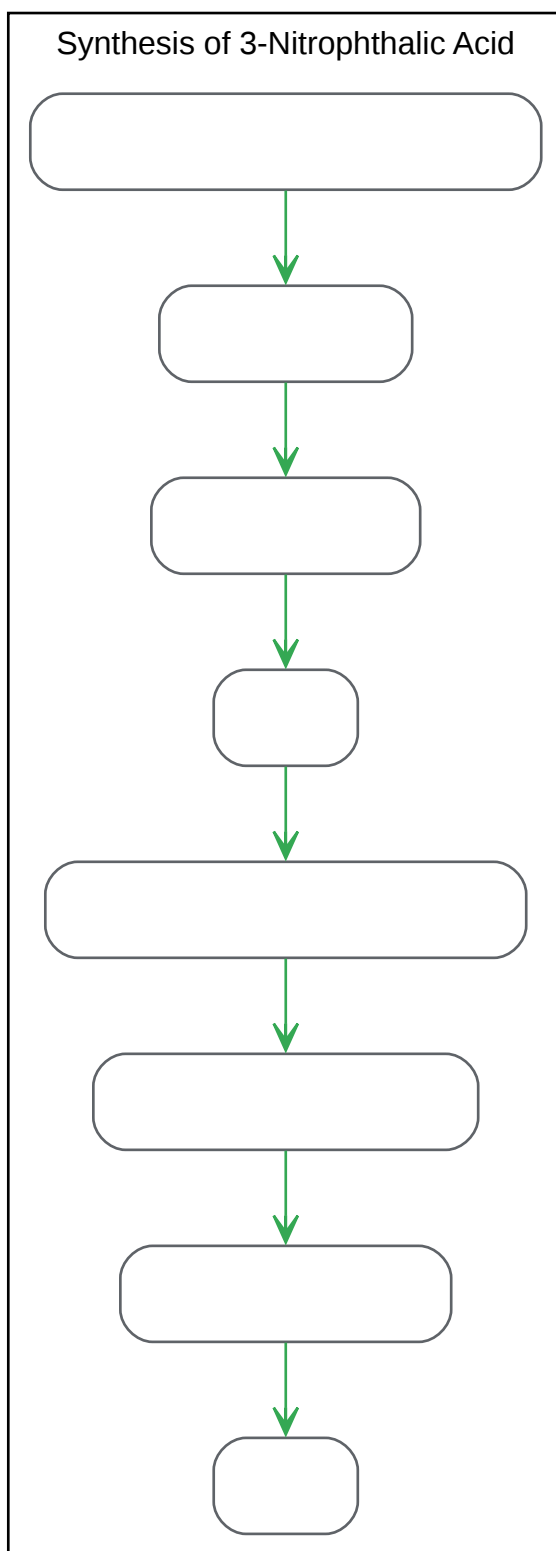
Synthesis of 3-Nitrophthalic Acid

The most common method for the synthesis of **3-nitrophthalic acid** is the nitration of phthalic anhydride. This electrophilic aromatic substitution reaction typically employs a mixture of nitric acid and sulfuric acid. The reaction produces a mixture of **3-nitrophthalic acid** and its isomer,

4-nitrophthalic acid, from which the desired 3-nitro isomer can be separated through crystallization.

General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **3-nitrophthalic acid** from phthalic anhydride.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **3-Nitrophthalic Acid**.

Detailed Experimental Protocol (Nitration of Phthalic Anhydride)

This protocol is adapted from established literature procedures.

Materials:

- Phthalic anhydride
- Concentrated sulfuric acid (98%)
- Fuming nitric acid or concentrated nitric acid (70%)
- Ice
- Distilled water

Equipment:

- Round-bottom flask
- Stirring apparatus (magnetic or mechanical)
- Heating mantle or water bath
- Dropping funnel
- Thermometer
- Buchner funnel and flask
- Filter paper
- Beakers

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a stirrer, add phthalic anhydride and concentrated sulfuric acid.

- **Heating and Addition of Nitric Acid:** Heat the mixture to approximately 80°C while stirring. Slowly add fuming nitric acid or concentrated nitric acid via a dropping funnel, maintaining the reaction temperature between 100-110°C. The addition should be controlled to prevent the temperature from exceeding this range.
- **Reaction Completion:** After the addition of nitric acid is complete, continue heating the mixture at a temperature above 110°C for approximately 2 hours to ensure the reaction goes to completion.
- **Quenching and Precipitation:** Allow the reaction mixture to cool and then carefully pour it into a beaker containing ice water with constant stirring. This will cause the nitrophthalic acids to precipitate.
- **Isolation of Crude Product:** Filter the precipitate using a Buchner funnel. The resulting filter cake is a mixture of **3-nitrophthalic acid** and 4-nitrophthalic acid.
- **Purification by Recrystallization:** Transfer the crude product to a beaker and add a minimal amount of hot water to dissolve the solid. **3-Nitrophthalic acid** is more soluble in hot water than 4-nitrophthalic acid, which facilitates their separation. Allow the solution to cool slowly. Crystals of **3-nitrophthalic acid** will form.
- **Final Product Isolation and Drying:** Filter the recrystallized product and wash with a small amount of cold water. Dry the purified **3-nitrophthalic acid** in a desiccator or a low-temperature oven.

Yield: The reported yields for this synthesis can vary, with some sources indicating around 30%.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a common and effective method for the analysis of **3-nitrophthalic acid**, particularly for assessing purity and separating it from its 4-nitro isomer.

Table 3: Example HPLC Method Parameters

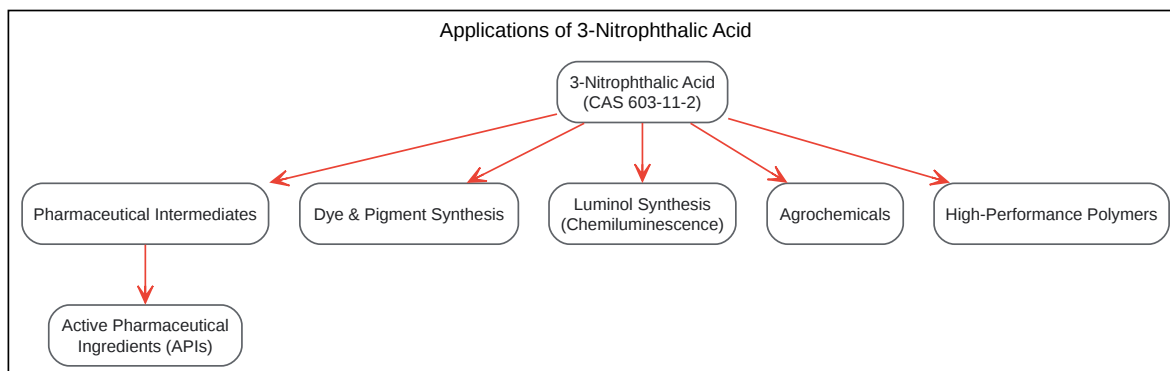
Parameter	Condition	Reference
Column	Kromasil C18, 5 μ m, 150 x 4.6 mm	
Mobile Phase	Methanol : 0.1 M Acetic acid aqueous solution (pH 2.89) (10:90 v/v)	
Flow Rate	1.0 mL/min	
Column Temperature	30 °C	
Detection Wavelength	254 nm	
Injection Volume	10 μ L	
Retention Time (3-Nitrophthalic acid)	~7.0 minutes	
Retention Time (4-Nitrophthalic acid)	~15.5 minutes	

Applications in Research and Drug Development

3-Nitrophthalic acid is a valuable intermediate in several areas of chemical synthesis, with notable applications in the pharmaceutical and materials science sectors.

Logical Relationship of Applications

The following diagram illustrates the role of **3-nitrophthalic acid** as a precursor to various classes of compounds.



[Click to download full resolution via product page](#)

Caption: Key application areas derived from **3-Nitrophthalic Acid**.

Pharmaceutical Intermediate

3-Nitrophthalic acid serves as a key starting material in the synthesis of various pharmaceutical intermediates and active pharmaceutical ingredients (APIs). Its functional groups, the carboxylic acids and the nitro group, allow for a variety of chemical transformations to build more complex molecular architectures. For instance, it is listed as an impurity of Apremilast. The nitro group can be reduced to an amine, which is a common functional group in many drug molecules.

Synthesis of Dyes and Pigments

The chemical structure of **3-nitrophthalic acid** makes it a suitable precursor for the synthesis of certain dyes and pigments, particularly those with yellow and orange hues.

Precursor to Luminol

A well-documented application of **3-nitrophthalic acid** is in the synthesis of luminol (3-aminophthalhydrazide). This process involves the reaction of **3-nitrophthalic acid** with hydrazine to form 3-nitrophthalhydrazide, followed by the reduction of the nitro group. Luminol

is widely used in forensic science for the detection of trace amounts of blood due to its chemiluminescent properties.

Safety and Handling

3-Nitrophthalic acid is an irritant to the eyes, skin, and respiratory system. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. In case of contact, flush the affected area with plenty of water.

Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents. Keep the container tightly closed when not in use.

Conclusion

3-Nitrophthalic acid is a chemical intermediate with significant utility in organic synthesis. Its well-established preparation from phthalic anhydride and its versatile reactivity make it a valuable resource for researchers and chemists in academia and industry. For professionals in drug development, its role as a precursor to complex pharmaceutical molecules underscores its importance. A thorough understanding of its properties, synthesis, and handling is crucial for its safe and effective use in the laboratory and in manufacturing processes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. printtechhealthcare.com [printtechhealthcare.com]
- 3. 3-Nitrophthalic Acid Manufacturer in Anand, Gujarat [prismindustriesltd.com]
- 4. chimique.wordpress.com [chimique.wordpress.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Nitrophthalic Acid (CAS 603-11-2)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b027452#3-nitrophthalic-acid-cas-number-603-11-2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com